

Application Notes and Protocols for the Safe Handling of Dipropyl Maleate

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Compound of Interest

Compound Name: *Dipropyl maleate*

Cat. No.: *B3050212*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidance on the safe handling of **dipropyl maleate** (CAS No. 2432-63-5), including personal protective equipment (PPE) recommendations, emergency procedures, and disposal. The information is compiled to ensure the safety of laboratory personnel working with this compound in research and development settings.

Chemical and Physical Properties

Dipropyl maleate is a diester of maleic acid. A summary of its key chemical and physical properties is provided in Table 1.

Table 1: Chemical and Physical Properties of **Dipropyl Maleate**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₆ O ₄	[1][2][3][4][5]
Molecular Weight	200.23 g/mol	[1][2][4]
Appearance	Colorless liquid	[6]
Boiling Point	225 °C (437 °F)	
Melting Point	-10 °C (14 °F)	
Flash Point	119.6 °C (247.3 °F)	[3][5]
Density	1.0245 g/cm ³	[3]
Vapor Pressure	0.0138 mmHg at 25°C	[3][5]
Solubility	No data available	

Hazard Identification and Toxicological Data

The toxicological properties of **dipropyl maleate** have not been thoroughly investigated.[7] Therefore, it is prudent to handle it with care, assuming potential for irritation and other health effects based on data from structurally similar maleic acid esters.[8]

Summary of Known and Potential Hazards:

- Skin Irritation: May cause skin irritation.[9] Avoid contact with skin.[7]
- Eye Irritation: Causes serious eye irritation.[9]
- Respiratory Irritation: Inhalation of vapors or mists may cause respiratory irritation.[7][9]
- Aquatic Toxicity: Toxic to aquatic life with long-lasting effects.[1]
- Carcinogenicity: Not classified as a carcinogen by IARC, NTP, or OSHA.[7]

Quantitative Toxicological Data:

Specific quantitative toxicological data for **dipropyl maleate** is limited. The available data for related maleic acid esters are presented in Table 2 for comparative purposes.

Table 2: Acute Toxicity Data for Related Maleic Acid Esters

Parameter	Value	Related Compound	Species	Reference
Acute Oral LD ₅₀	>3200 mg/kg bw	Diethyl maleate	Rat	[8]
Acute Oral LD ₅₀	>3730 mg/kg bw	Dibutyl maleate	Rat	[8]
Acute Oral LD ₅₀	1340-1909 mg/kg bw	Dimethyl maleate	Rat	[8]
Acute Dermal LD ₅₀	>2000 mg/kg bw	Dibutyl maleate	Rat	[8]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **dipropyl maleate**. The selection of PPE should be based on a thorough risk assessment of the specific procedures to be performed.

Table 3: Recommended Personal Protective Equipment for **Dipropyl Maleate**

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be required for splash hazards.	NIOSH (US) or EN 166 (EU) approved. [7] [10] [11]
Skin Protection	Chemically resistant, impervious gloves (e.g., Nitrile rubber). A lab coat or other protective clothing should be worn to prevent skin contact.	EU Directive 89/686/EEC and the standard EN 374. [7] [12]
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU) particle respirator may be used. For higher-level protection or in case of aerosol generation, an OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridge is recommended. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). [7]	NIOSH (US) or EN 149 (EU) approved. [7] [10]

Experimental Protocols for Safe Handling

The following protocols provide a general framework for the safe handling of **dipropyl maleate** in a laboratory setting.

General Handling and Storage Protocol

- Engineering Controls: Handle **dipropyl maleate** in a well-ventilated area, preferably in a chemical fume hood.[\[7\]](#)[\[13\]](#)
- Personal Hygiene: Wash hands thoroughly after handling and before breaks.[\[13\]](#) Avoid eating, drinking, or smoking in the work area.

- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly closed container.^[7] The product is hygroscopic and should be stored under an inert gas.^[7]
- **Incompatibilities:** Avoid contact with strong oxidizing agents and strong bases.^[6]^[14]

Spill Response Protocol

- **Personal Precautions:** Evacuate personnel from the spill area.^[7] Wear appropriate PPE as outlined in Table 3, including respiratory protection.^[7]
- **Containment:** Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.^[7]
- **Clean-up:** Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.^[14] Collect the absorbed material and place it in a suitable, closed container for disposal.^[7]
- **Ventilation:** Ensure adequate ventilation of the area after clean-up.

First Aid Protocol

- **Inhalation:** If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.^[7]
- **Skin Contact:** In case of skin contact, immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.^[7]
- **Eye Contact:** In case of eye contact, rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.^[7]
- **Ingestion:** If swallowed, do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and seek medical attention.^[7]

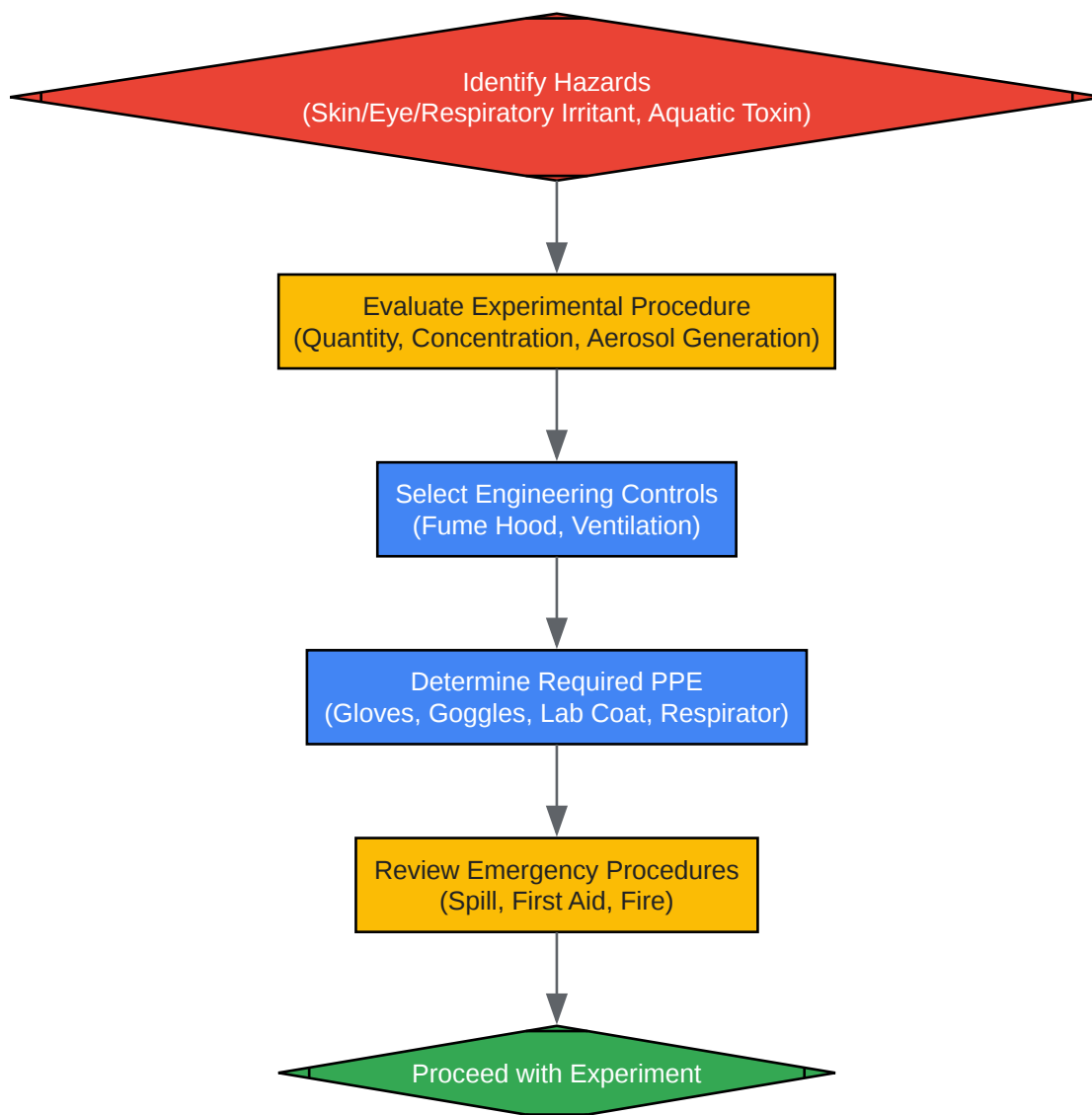
Waste Disposal Protocol

- Product Disposal: Dispose of surplus and non-recyclable **dipropyl maleate** through a licensed disposal company.^[7] The material is highly flammable and should be burned in a chemical incinerator equipped with an afterburner and scrubber.^[7]
- Contaminated Packaging: Dispose of contaminated packaging as unused product.^[7]
- Regulations: All disposal practices must be in accordance with local, state, and federal regulations.

Visualized Workflows

The following diagrams illustrate the logical workflows for risk assessment and spill response when working with **dipropyl maleate**.

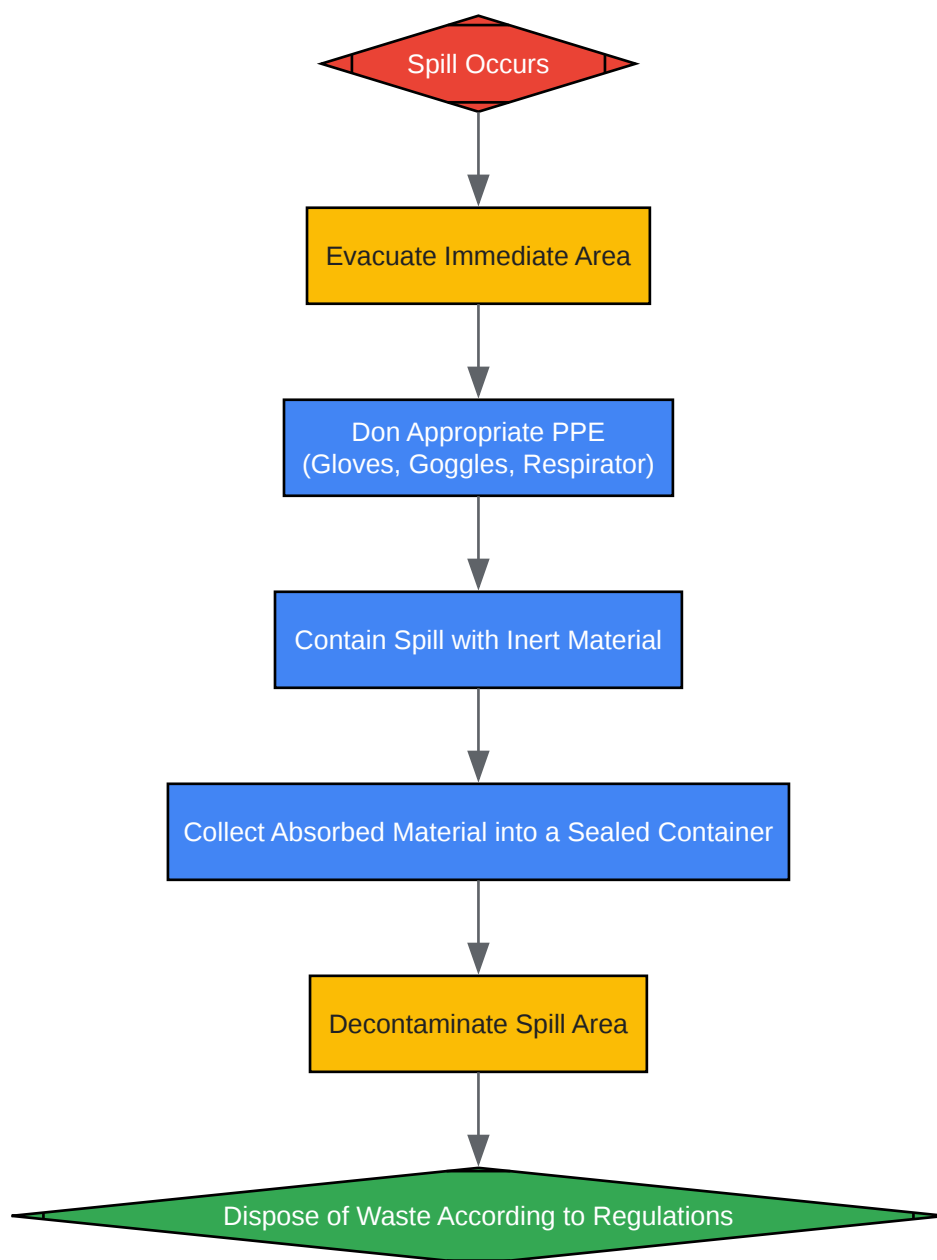
Risk Assessment Workflow for Dipropyl Maleate



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Caption: Risk assessment workflow for handling **dipropyl maleate**.

Dipropyl Maleate Spill Response Protocol



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Caption: Spill response protocol for **dipropyl maleate**.

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